

# Proper Disposal of 2-Bromopropane-d7: A Step-by-Step Guide

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## Compound of Interest

Compound Name: 2-Bromopropane-d7

Cat. No.: B113470

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of deuterated compounds like **2-Bromopropane-d7** is paramount to maintaining a safe laboratory environment and complying with regulatory standards. This guide provides essential safety and logistical information for the proper disposal of **2-Bromopropane-d7**.

## Immediate Safety and Handling Precautions

**2-Bromopropane-d7** is a highly flammable liquid and vapor that may cause organ damage through prolonged or repeated exposure.[\[1\]](#) Adherence to strict safety protocols is crucial.

### Personal Protective Equipment (PPE):

- Gloves: Wear chemical-impermeable gloves.[\[2\]](#)
- Eye Protection: Use safety glasses with side-shields or goggles.
- Clothing: Wear protective clothing to prevent skin contact.[\[3\]](#)
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)

### Handling and Storage:

- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[2\]](#)[\[3\]](#)

- Store in a cool, dry, and well-ventilated place in a tightly closed container.[2][3]

## Quantitative Data Summary

The following table summarizes key quantitative data for **2-Bromopropane-d7**.

Property	Value
CAS Number	39091-63-9
Molecular Formula	C <sub>3</sub> D <sub>7</sub> Br
Molecular Weight	130.04 g/mol
Density	1.383 g/mL at 25 °C
Flash Point	19 °C (66.2 °F) - closed cup
Boiling Point	Not specified in search results
Melting Point	Not specified in search results
Storage Temperature	Room temperature, away from light and moisture[1]

## Step-by-Step Disposal Protocol

The disposal of **2-Bromopropane-d7** must be conducted in accordance with all applicable federal, state, and local regulations. It is recommended to use a licensed professional waste disposal service.[3][5]

## Waste Identification and Segregation

- Designated Waste Container: Use a dedicated, properly labeled waste container for **2-Bromopropane-d7** and any materials contaminated with it. The container should be made of a compatible material (e.g., glass or a suitable plastic).
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," "**2-Bromopropane-d7**," and the appropriate hazard pictograms (flammable liquid, health hazard).

- Segregation: Do not mix **2-Bromopropane-d7** waste with other waste streams, especially incompatible materials such as strong oxidizing agents or strong bases.[6]

## Spill Management

In the event of a spill, follow these procedures:

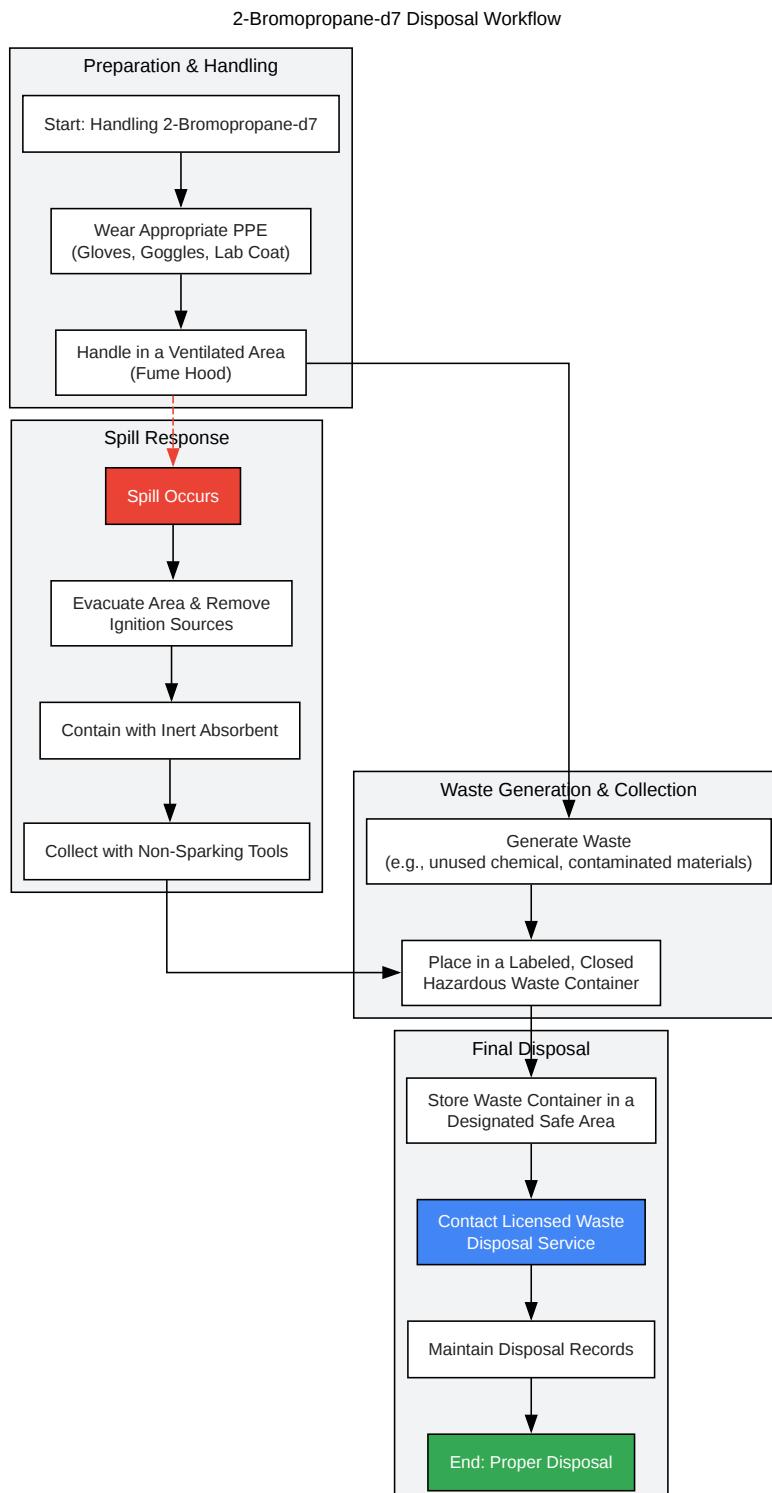
- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.[2]
- Remove Ignition Sources: Extinguish all nearby flames and turn off any equipment that could create a spark.[2][3]
- Contain the Spill: Use a non-combustible absorbent material, such as sand or earth, to contain the spill. Do not use combustible materials like paper towels as the primary absorbent.
- Collect and Containerize: Carefully collect the absorbed material using non-sparking tools and place it into the designated hazardous waste container.[2]
- Decontaminate: Decontaminate the spill area with a suitable solvent, and collect the decontamination materials as hazardous waste.
- Personal Safety: Ensure appropriate PPE is worn throughout the cleanup process.

## Final Disposal Procedure

- Container Management: Keep the hazardous waste container tightly closed and store it in a cool, well-ventilated, and designated hazardous waste storage area.[2]
- Professional Disposal: Arrange for the collection of the waste by a licensed hazardous waste disposal company.[3][5] Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **2-Bromopropane-d7**.
- Documentation: Maintain accurate records of the amount of waste generated and the date of disposal, in accordance with institutional and regulatory requirements.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of 2-Bromopropane-d7.



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